

Standard Operating Procedure for the Preparation of Enpiroline Stock Solutions

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Compound of Interest

Compound Name: *Enpiroline*

Cat. No.: *B142286*

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Application Note

This document provides a detailed standard operating procedure (SOP) for the preparation of stock solutions of **Enpiroline**, an antimalarial agent.^{[1][2]} Adherence to this protocol is crucial for ensuring the accuracy, reproducibility, and reliability of experimental results in research and drug development settings. The procedures outlined below are based on general best practices for handling chemical compounds in a laboratory environment.^{[3][4][5]}

Compound Information

Prior to preparing a stock solution, it is essential to gather and review all available information pertaining to **Enpiroline**. This data should be clearly documented for easy reference.

Table 1: Physicochemical Properties of **Enpiroline**

Property	Value	Source
IUPAC Name	(R)-[(2R)-piperidin-2-yl]-[2-(trifluoromethyl)-6-[4-(trifluoromethyl)phenyl]-4-pyridinyl]methanol	PubChem[1]
Molecular Formula	C ₁₉ H ₁₈ F ₆ N ₂ O	PubChem[1]
Molecular Weight	404.3 g/mol	PubChem[1]
Appearance	Typically a solid, crystalline powder. Visual inspection is required.	General Practice[3]
Solubility	To be determined by the user or obtained from the supplier's Certificate of Analysis (CoA). DMSO is a common solvent for similar research compounds.	General Recommendation
Storage (Solid)	Store in a tightly sealed container in a cool, dry, and well-ventilated area, protected from light.	General Practice[6]
Storage (Solution)	To be determined based on stability studies. Generally, aliquots are stored at -20°C or -80°C to minimize freeze-thaw cycles.	General Practice[3][5]

Experimental Protocol: Preparation of a 10 mM Enpiroline Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **Enpiroline**. The calculations are based on the molecular weight of 404.3 g/mol . Adjust the calculations accordingly for different desired concentrations.

Materials and Equipment

- **Enpiroline** (solid)
- Analytical balance
- Spatula
- Weighing paper or boat
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)
- Appropriate solvent (e.g., high-purity, anhydrous DMSO)
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves[6]

Procedure

2.2.1. Pre-Weighing Preparations

- Before opening, allow the vial containing **Enpiroline** to equilibrate to room temperature for a minimum of 15-20 minutes. This prevents the condensation of atmospheric moisture onto the compound.[3]
- Ensure all glassware and equipment are clean, dry, and, where necessary, sterile.[4]
- Perform all handling of the solid compound and the preparation of the solution in a certified chemical fume hood.[6]

2.2.2. Calculation of Mass To prepare 1 mL of a 10 mM stock solution of **Enpiroline** (MW = 404.3 g/mol):

- $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 404.3 \text{ g/mol} \times 1000 \text{ mg/g}$
- $\text{Mass (mg)} = 4.043 \text{ mg}$

2.2.3. Weighing the Compound

- Place a clean weighing boat on the analytical balance and tare the balance.
- Carefully weigh out 4.043 mg of **Enpiroline**.
- Aseptically transfer the weighed **Enpiroline** into a sterile microcentrifuge tube.

2.2.4. Dissolution

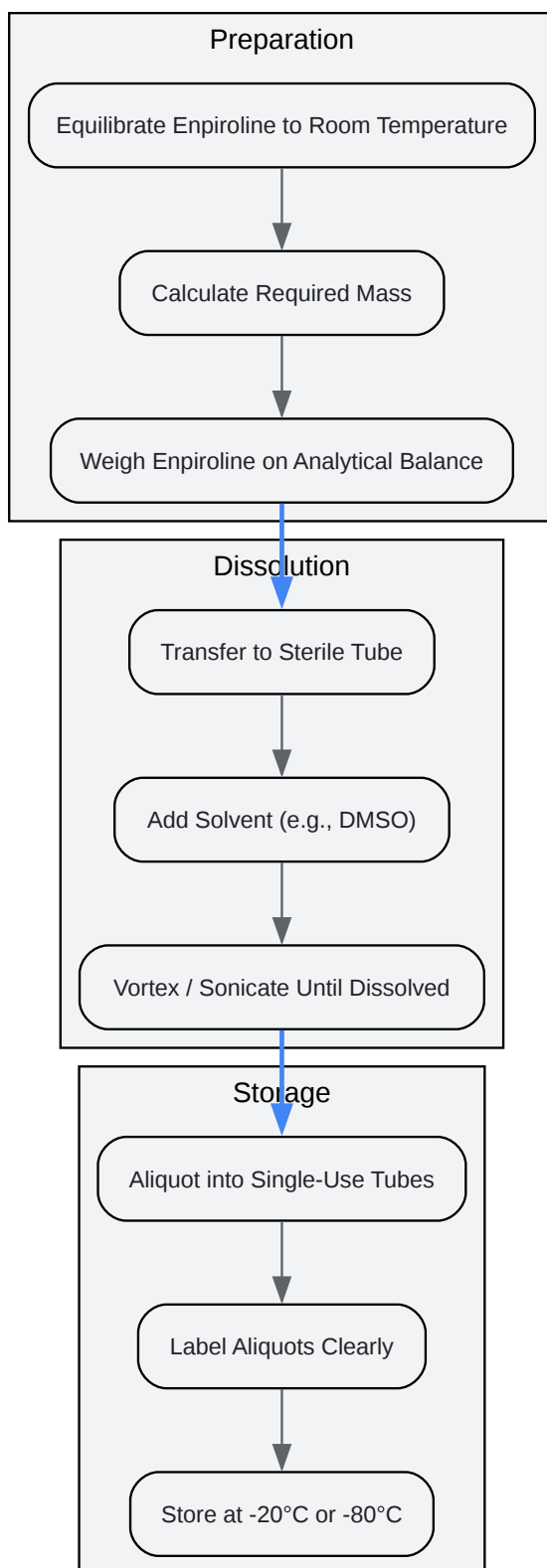
- Add 1 mL of the chosen solvent (e.g., DMSO) to the microcentrifuge tube containing the **Enpiroline** powder.[\[3\]](#)
- Securely cap the tube and vortex for 1-2 minutes until the solid is completely dissolved.[\[3\]](#)
- Visually inspect the solution to ensure there are no visible particles. If dissolution is incomplete, sonication for a short period may be beneficial.[\[3\]](#)

2.2.5. Aliquoting and Storage

- To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL) in sterile, light-protected microcentrifuge tubes or cryovials.[\[3\]](#)
- Clearly label each aliquot with the compound name, concentration, solvent, date of preparation, and the preparer's initials.[\[4\]](#)[\[5\]](#)
- Store the aliquots at the recommended temperature, typically -20°C for short-term storage or -80°C for long-term storage, and protect them from light.[\[3\]](#)[\[5\]](#) The stability of **Enpiroline** in solution should be validated by the end-user.

Visualizations

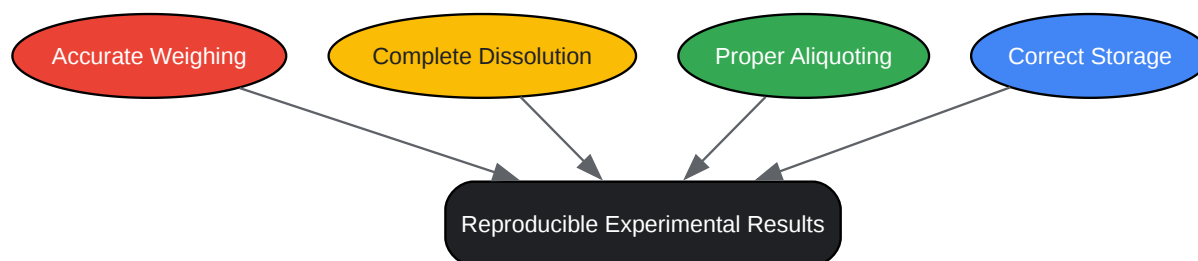
Experimental Workflow



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Caption: Workflow for **Enpiroline** stock solution preparation.

Logical Relationship of Key Steps



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Caption: Key factors for reliable stock solutions.

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